

"comparing Calcium bis(benzoic acid) with other carboxylate MOF linkers"

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Compound of Interest

Compound Name: Calcium bis(benzoic acid)

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A Comparative Guide to Carboxylate Linkers in Calcium-Based Metal-Organic Frameworks

The selection of organic linkers is a critical determinant in the synthesis of Metal-Organic Frameworks (MOFs), profoundly influencing their structural characteristics and functional properties. This guide provides a comparative analysis of various carboxylate linkers used in the formation of calcium-based MOFs (Ca-MOFs), with a particular focus on how linker geometry and functionality impact the resulting framework's performance. While the query specifically mentioned **calcium bis(benzoic acid)**, it is important to note that benzoic acid, being a monocarboxylate, is not a typical building block for creating robust, porous three-dimensional MOFs, which generally require multitopic linkers to form extended networks. Therefore, this guide will focus on comparing Ca-MOFs constructed from more commonly employed multitopic carboxylate linkers such as terephthalic acid (a dicarboxylate) and trimesic acid (a tricarboxylate), and other advanced multitopic linkers.

The Influence of Carboxylate Linkers on Ca-MOF Properties

Calcium-based MOFs are gaining significant attention due to calcium's high biocompatibility, natural abundance, and the potential for creating lightweight materials with high thermal stability.^{[1][2]} The properties of these Ca-MOFs, including their porosity, stability, and functionality, are intricately linked to the choice of the carboxylate linker.

Structural Diversity and Porosity

The geometry of the carboxylate linker dictates the topology and porosity of the resulting Ca-MOF. Dicarboxylate linkers like terephthalic acid (1,4-benzenedicarboxylic acid, BDC) tend to form linear connections, which can lead to the formation of both two-dimensional (2D) and three-dimensional (3D) frameworks. For instance, the reaction of calcium nitrate with terephthalic acid in different solvents such as DMF and DMA yields Ca-MOFs with distinct structural architectures and pore characteristics.[3]

In contrast, tricarboxylate linkers such as trimesic acid (1,3,5-benzenetricarboxylic acid, BTC) can connect to multiple metal centers, often leading to frameworks with higher connectivity and, potentially, more complex and robust porous structures. The use of even more complex, multitopic linkers, such as tetratopic carboxylates, can result in novel topologies and pore environments.[1]

Thermal and Chemical Stability

The stability of Ca-MOFs is a crucial factor for their practical applications. The strong ionic bonds between calcium and carboxylate groups can lead to high thermal stability.[1] The nature of the linker, including its rigidity and the number of coordination sites, plays a significant role in the overall stability of the framework. Generally, MOFs constructed from more highly connected and rigid linkers exhibit enhanced thermal and chemical stability.

Comparative Data of Ca-MOFs with Different Carboxylate Linkers

To facilitate a direct comparison, the following tables summarize key performance metrics of Ca-MOFs synthesized with different carboxylate linkers.

Linker	MOF Designation	BET Surface Area (m ² /g)	Pore Volume (cm ³ /g)	Thermal Stability (°C)	Reference
Terephthalic acid (BDC)	Ca-H ₂ BDC	Not specified	Not specified	~450	[Evaluation of calcium-carboxylate MOFs...]
Trimesic acid (BTC)	Ca-H ₃ BTC	Not specified	Not specified	~400	[Evaluation of calcium-carboxylate MOFs...]
Pyromellitic acid (H ₄ BTC)	Ca-H ₄ BTC	Not specified	Not specified	~420	[Evaluation of calcium-carboxylate MOFs...]
Syringic acid	CaSyr-1	Not specified	0.32 (micropore)	~327	[Facile, fast and green synthesis of a...]
Tetratopic carboxylate	Ca-NTTB MOFs	Not specified	Not specified	Up to 400	[Structural variety in calcium metal–organic...]

Table 1: Physicochemical Properties of Ca-MOFs with Various Carboxylate Linkers

Linker	MOF Designation	Adsorbate	Adsorption Capacity (mg/g)	Reference
Terephthalic acid (BDC)	Ca-H ₂ BDC	Bisphenol A	111	[Evaluation of calcium-carboxylate MOFs...]
Bisphenol F	164	[Evaluation of calcium-carboxylate MOFs...]		
PFOA	135	[Evaluation of calcium-carboxylate MOFs...]		
Trimesic acid (BTC)	Ca-H ₃ BTC	Bisphenol A	84	[Evaluation of calcium-carboxylate MOFs...]
Bisphenol F	126	[Evaluation of calcium-carboxylate MOFs...]		
PFOA	85	[Evaluation of calcium-carboxylate MOFs...]		
Pyromellitic acid (H ₄ BTC)	Ca-H ₄ BTC	Bisphenol A	85	[Evaluation of calcium-carboxylate MOFs...]
Bisphenol F	130	[Evaluation of calcium-		

		carboxylate MOFs...]
PFOA	86	[Evaluation of calcium- carboxylate MOFs...]

Table 2: Adsorption Performance of Ca-MOFs for Endocrine Disrupting Compounds (EDCs)

Experimental Protocols

Detailed methodologies are crucial for the reproducible synthesis and evaluation of MOFs. Below are representative experimental protocols for the synthesis of Ca-MOFs with different carboxylate linkers.

Synthesis of Ca-H₂BDC, Ca-H₃BTC, and Ca-H₄BTC

These Ca-MOFs were synthesized for a comparative study on the adsorption of endocrine disruptors. A general solvothermal method was employed:

- Reactants: Calcium chloride (CaCl₂) and the respective carboxylic acid linker (H₂BDC, H₃BTC, or H₄BTC).
- Solvent: A mixture of N,N-dimethylformamide (DMF), ethanol, and deionized water.
- Procedure: The reactants were dissolved in the solvent mixture and sealed in a Teflon-lined stainless-steel autoclave. The autoclave was heated in an oven at a specific temperature for a designated period. After cooling to room temperature, the resulting crystalline product was collected by filtration, washed with DMF and ethanol, and dried under vacuum.

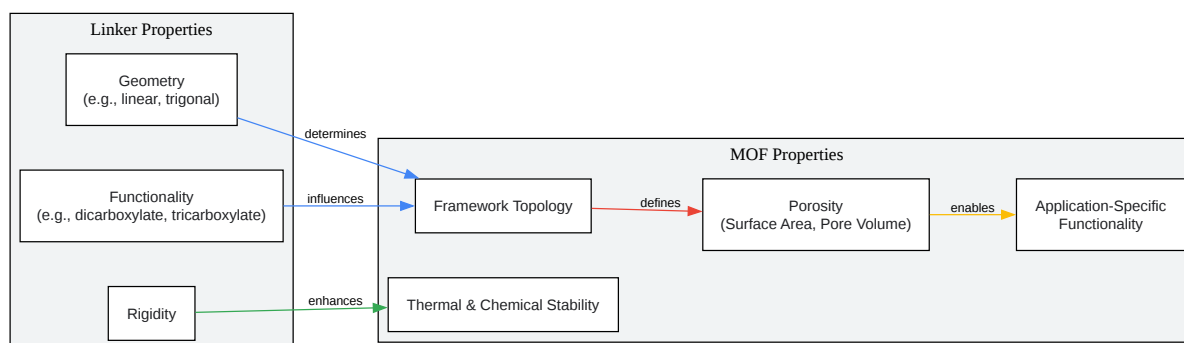
Synthesis of a Ca-MOF with a Tetratopic Carboxylate Linker

- Ligand: 4,4',4'',4'''-(naphthalene-2,3,6,7-tetrayl)tetrabenzoic acid (H₄NTTB).
- Metal Source: Ca(NO₃)₂·4H₂O.

- Solvent: N,N-dimethylacetamide (DMA) and water.
- Procedure: The ligand and calcium nitrate were mixed in DMA and stirred. Water was then added, and the mixture was heated in a Teflon-lined autoclave at 125 °C for 6 hours. Colorless crystals were obtained after cooling.[1]

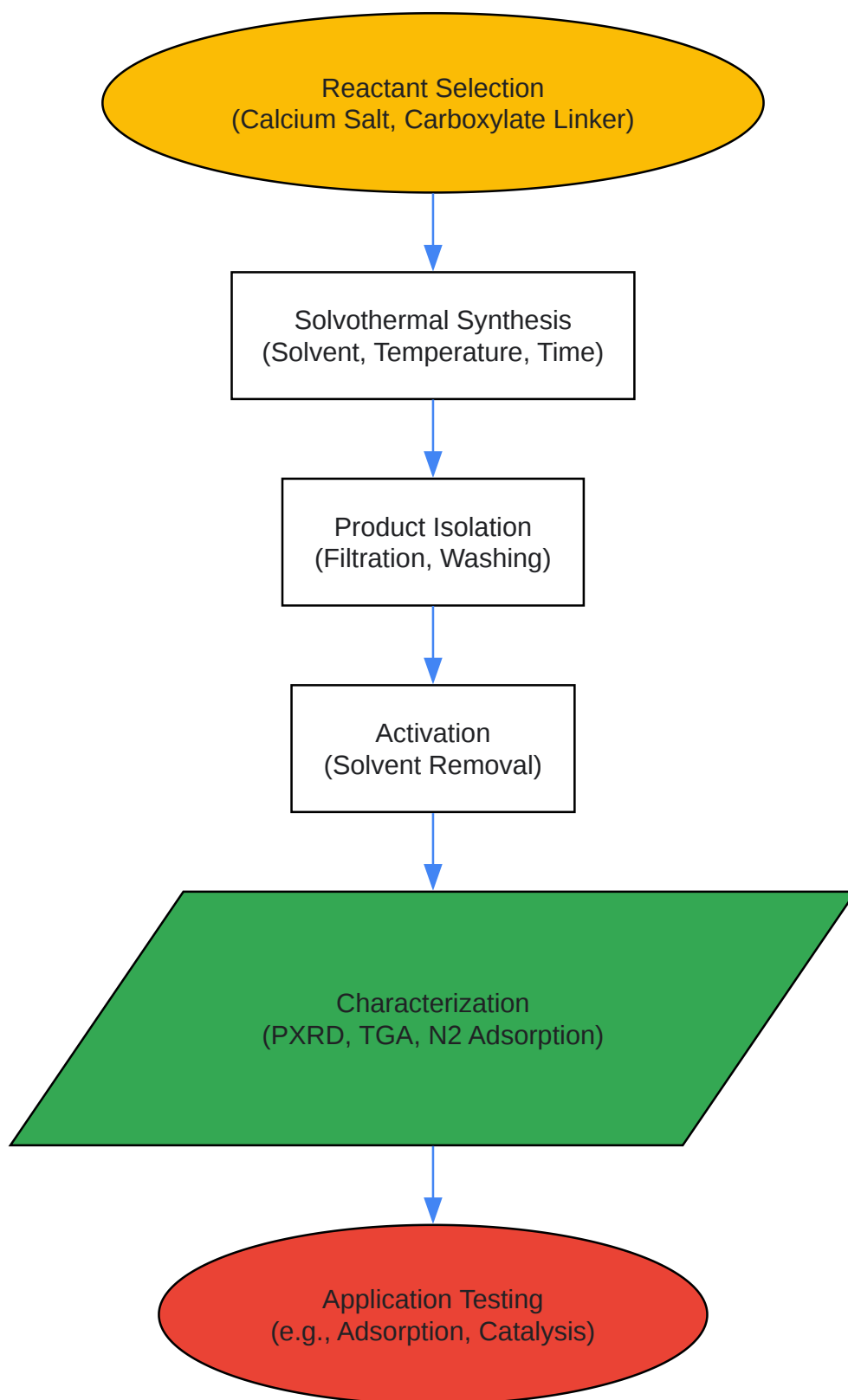
Visualizing Relationships and Workflows

The following diagrams illustrate key conceptual relationships and a typical experimental workflow in the study of Ca-MOFs.



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Caption: Relationship between linker properties and resulting MOF characteristics.



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